

# Solubility Profile of 2-(3-Methylisoxazol-5-yl)acetic acid: A Technical Guide

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## Compound of Interest

Compound Name: 2-(3-Methylisoxazol-5-yl)acetic acid

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## Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2-(3-Methylisoxazol-5-yl)acetic acid**. Despite a thorough review of scientific literature, specific quantitative solubility data for this compound in various organic and inorganic solvents is not readily available. Consequently, this document focuses on providing a detailed, best-practice experimental protocol for determining the thermodynamic solubility of **2-(3-Methylisoxazol-5-yl)acetic acid**. Additionally, it presents the known physicochemical properties of the compound, which are crucial for understanding its behavior in solution. This guide is intended to equip researchers, scientists, and drug development professionals with the necessary information to conduct their own solubility assessments and to facilitate the use of this compound in further research and development.

## Introduction

**2-(3-Methylisoxazol-5-yl)acetic acid** is a heterocyclic compound with potential applications in medicinal chemistry and drug discovery as a synthetic building block. Understanding the solubility of this compound is a critical first step in its formulation for preclinical and clinical studies. Solubility impacts bioavailability, dosage form design, and the selection of appropriate solvent systems for synthesis, purification, and analysis. This guide addresses the current gap

in public knowledge regarding the specific solubility of **2-(3-Methylisoxazol-5-yl)acetic acid** and provides the means to generate this essential data.

## Physicochemical Properties of 2-(3-Methylisoxazol-5-yl)acetic acid

While specific solubility data is sparse, a number of key physicochemical properties of **2-(3-Methylisoxazol-5-yl)acetic acid** have been reported. These properties, summarized in Table 1, are essential for predicting its general solubility behavior and for designing experimental studies. The isoxazole ring imparts a degree of polarity to the molecule.<sup>[1]</sup>

| Property                     | Value         | Reference |
|------------------------------|---------------|-----------|
| Molecular Formula            | C6H7NO3       | [2]       |
| Molecular Weight             | 141.126 g/mol | [2]       |
| Melting Point                | 101-104 °C    | [2]       |
| Predicted pKa                | 3.70 ± 0.10   | [2]       |
| LogP                         | 0.61010       | [2]       |
| Hydrogen Bond Donor Count    | 1             | [2]       |
| Hydrogen Bond Acceptor Count | 4             | [2]       |
| Appearance                   | White solid   |           |

Table 1: Physicochemical Properties of **2-(3-Methylisoxazol-5-yl)acetic acid**

## Experimental Protocol: Determination of Thermodynamic Solubility

The following is a detailed protocol for the determination of the thermodynamic solubility of **2-(3-Methylisoxazol-5-yl)acetic acid** using the saturation shake-flask method. This method is considered the gold standard for its reliability and accuracy.

## Materials

- **2-(3-Methylisoxazol-5-yl)acetic acid** (high purity)
- Selected solvents (e.g., Water, Phosphate Buffer pH 7.4, 0.1 N HCl, Methanol, Ethanol, Acetone, Acetonitrile, Dimethyl Sulfoxide)
- Calibrated analytical balance
- Vials with screw caps
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

## Methodology

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **2-(3-Methylisoxazol-5-yl)acetic acid** of known concentrations in the selected analytical solvent for HPLC calibration.
- **Sample Preparation:** Add an excess amount of **2-(3-Methylisoxazol-5-yl)acetic acid** to a vial containing a known volume of the test solvent. The excess solid should be clearly visible.
- **Equilibration:** Seal the vials and place them in an orbital shaker set at a constant temperature (e.g., 25 °C or 37 °C). Allow the samples to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the solution is saturated and in equilibrium with the solid phase.
- **Phase Separation:** After equilibration, allow the vials to stand to let the excess solid settle. Centrifuge the vials at a high speed to pellet the remaining solid.

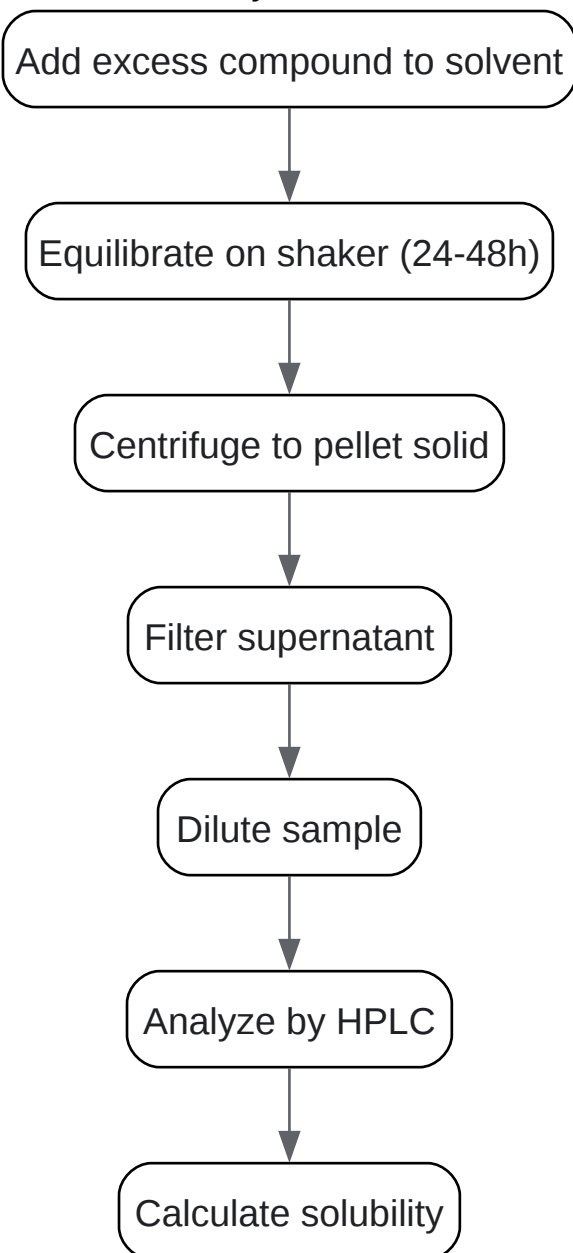
- **Sample Collection and Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe and immediately filter it through a syringe filter to remove any undissolved particles.
- **Dilution:** Dilute the filtered sample with the analytical solvent to a concentration that falls within the range of the HPLC calibration curve.
- **Quantification:** Analyze the diluted samples by HPLC to determine the concentration of **2-(3-Methylisoxazol-5-yl)acetic acid**.
- **Data Analysis:** Calculate the solubility of the compound in the test solvent by multiplying the measured concentration by the dilution factor. The experiment should be performed in triplicate for each solvent.

## Visualizations

### Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining thermodynamic solubility.

## Shake-Flask Solubility Determination Workflow

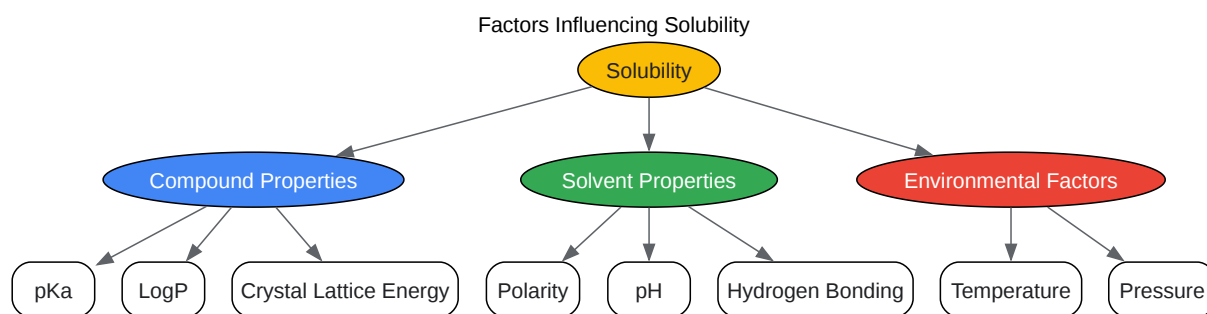


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Caption: Workflow for Thermodynamic Solubility Determination.

## Factors Influencing Solubility

The solubility of **2-(3-Methylisoxazol-5-yl)acetic acid** is governed by a complex interplay of factors related to both the compound and the solvent.



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Caption: Key Factors Affecting Compound Solubility.

## Conclusion

While direct experimental data on the solubility of **2-(3-Methylisoxazol-5-yl)acetic acid** is not currently available in the public domain, this technical guide provides the necessary tools for researchers to determine this crucial parameter. The provided physicochemical data offers a starting point for understanding its likely behavior, and the detailed experimental protocol for the shake-flask method outlines a reliable approach for generating robust solubility data. The generation and dissemination of such data will be invaluable for the future development and application of this compound.

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## References

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